

Technical Support Center: Diisononyl Azelate (DINA) Synthesis & Optimization

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Status: Operational | Tier: L3 Engineering Support Topic: Catalyst Selection, Process Optimization, and Troubleshooting Target Molecule: **Diisononyl Azelate** (CAS: 103-24-2)

Catalyst Selection & Strategy

Guidance on selecting the optimal catalytic system based on scale, purity requirements, and equipment constraints.

Q: Which catalyst system is most effective for high-purity DINA synthesis?

A: For industrial and high-purity applications, Organotitanates (specifically Tetra-n-butyl titanate, TnBT, or Tetra-isopropyl titanate, TIPT) are the industry standard, superior to Brønsted acids or enzymes for this specific transformation.

- Why: Azelaic acid is a long-chain dicarboxylic acid. Strong mineral acids (e.g.,
 , p-TSA) often cause dehydration of the alcohol (isononanol) into olefins, darken the product (color degradation), and corrode equipment. Titanates operate as Lewis acids, activating the

carbonyl group without promoting extensive side reactions like etherification or dehydration.

- Trade-off: Titanates require higher temperatures () compared to enzymes (), but they deliver conversion in shorter batch times (4–6 hours vs. 24+ hours).

Q: We are observing high color (APHA > 50) in our crude product. Should we switch to a solid acid catalyst?

A: Switching to a solid acid (e.g., Sulfated Zirconia or Amberlyst) may improve color slightly but often introduces mass transfer limitations with viscous DINA. Instead, optimize your current Titanate protocol:

- Catalyst Loading: Ensure loading is by weight. Excess catalyst promotes color bodies.
- Temperature Ramp: Avoid thermal shock. Ramp slowly to .
- Inert Atmosphere: Color is frequently caused by oxidation of isononanol at high temperatures. Ensure a rigorous sparge is active throughout the reaction.

Q: When is enzymatic catalysis (e.g., *Candida antarctica* Lipase B) the better choice?

A: Choose enzymatic routes only if:

- Thermal Instability: You are synthesizing a derivative with thermally sensitive functional groups.
- Energy Constraints: You require low-temperature operation (

).

- Solvent-Free: You aim for a completely solvent-free process without high-vacuum stripping.
- Note: Enzymatic routes often struggle with the high viscosity of DINA at lower temperatures, requiring longer reaction times.

Process Optimization & Kinetics

Fine-tuning reaction parameters for maximum yield.

Q: What is the optimal Molar Ratio (Alcohol:Acid) for DINA synthesis?

A: The stoichiometric ratio is 2:1. However, to drive the equilibrium forward (Le Chatelier's principle), use a 20–30% molar excess of Isononanol (Ratio 2.4:1 to 2.6:1).

- Reasoning: Isononanol acts as an entrainer to help remove water.
- Caution: Ratios

increase the energy cost of stripping excess alcohol downstream without significantly improving the rate.

Q: The reaction stalls at acid value (AV) ~5 mg KOH/g. How do we push to completion (AV < 0.1)?

A: Stalling indicates an equilibrium bottleneck, usually due to inefficient water removal.

- Vacuum Application: Apply gradual vacuum () once the temperature reaches .
- Azeotropic Distillation: Ensure the reflux/water separator is functioning. If using a solventless system, the excess isononanol itself acts as the azeotroping agent.

- Titanium Hydrolysis: If water is not removed fast enough, it hydrolyzes the titanate catalyst into inactive

(white precipitate). See Troubleshooting below.

Data Summary: Catalyst Performance Comparison

Parameter	Organotitanates (TnBT)	Mineral Acids (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">)	Immobilized Lipase (CALB)
Temp. Range			
Conversion			
Selectivity	High (Low byproducts)	Low (Ethers/Olefins)	Very High
Color (APHA)	Low (< 20 after treat)	High (> 100)	Very Low (< 10)
Reaction Time	4–8 Hours	2–4 Hours	24–48 Hours
Water Sensitivity	High (Deactivates)	Low	Moderate

Troubleshooting Guide

Direct solutions for specific failure modes.

Issue: Haze or White Precipitate in Final Product

Diagnosis: Catalyst Hydrolysis. Mechanism: Titanate catalysts react with residual water during cooling to form insoluble Titanium Dioxide (

) or polymeric titanates. Corrective Action:

- Steam Hydrolysis Step: Deliberately add a small amount of water (1-2% wt) at

after the reaction is complete to fully hydrolyze the catalyst.

- Filtration: Add a filter aid (e.g., Celite) and filter the crude ester to remove the precipitated titanium solids.
- Drying: Ensure the final product is dried under vacuum to remove the added hydrolysis water.

Issue: High Acid Value (AV) despite long reaction times

Diagnosis: Catalyst Poisoning or Loss of Active Species. Mechanism:

- Moisture: Wet raw materials deactivated the Titanate before the reaction started.
- Sintering: If using solid acids, pore collapse may have occurred. Corrective Action:
- Pre-drying: Dry Azelaic acid and Isononanol (moisture < 0.1%) before catalyst addition.
- Staged Addition: Add the catalyst only after the reaction mixture reaches

and the initial bulk water has been removed thermally.

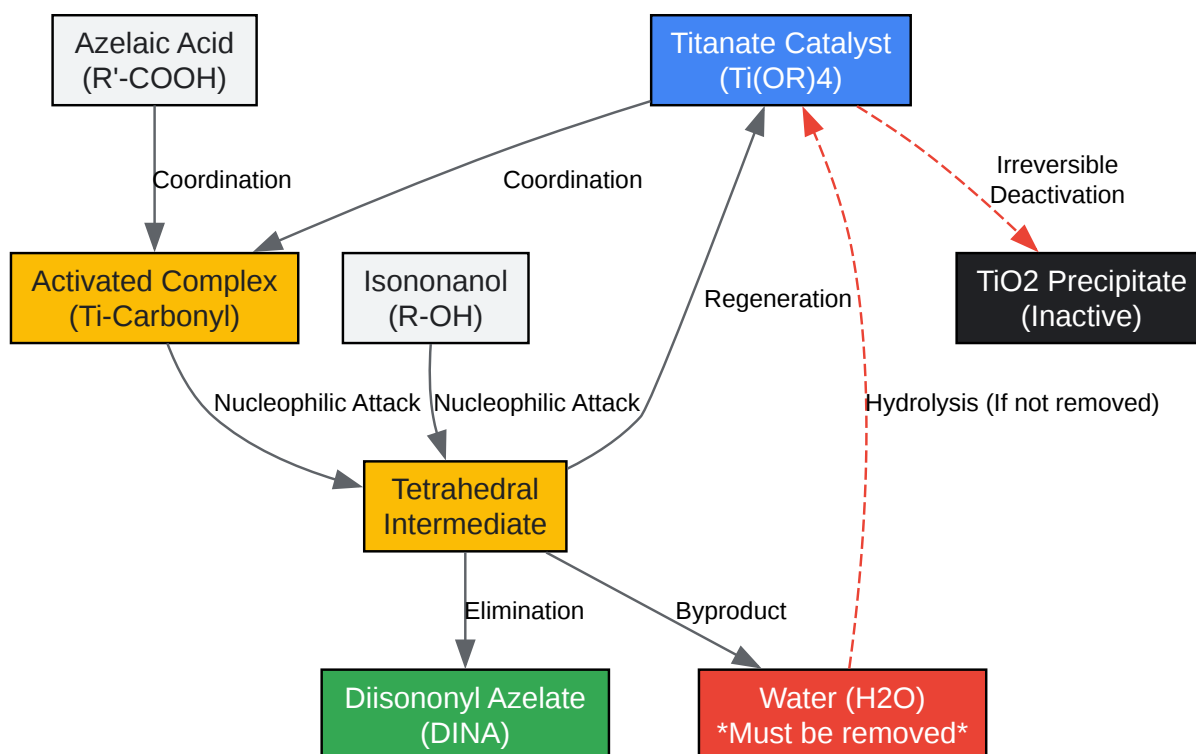
Issue: "Fish Eye" defects or Gel particles

Diagnosis: Polymerization. Mechanism: Trace impurities in Azelaic acid (e.g., tricarboxylic species) or excessive heat causing cross-linking. Corrective Action: Check raw material purity (GC-MS). Ensure Azelaic acid purity >98%.

Visualizations

Diagram 1: Titanate-Catalyzed Esterification Mechanism

This diagram illustrates the Lewis Acid cycle, highlighting where water removal is critical to prevent catalyst deactivation.

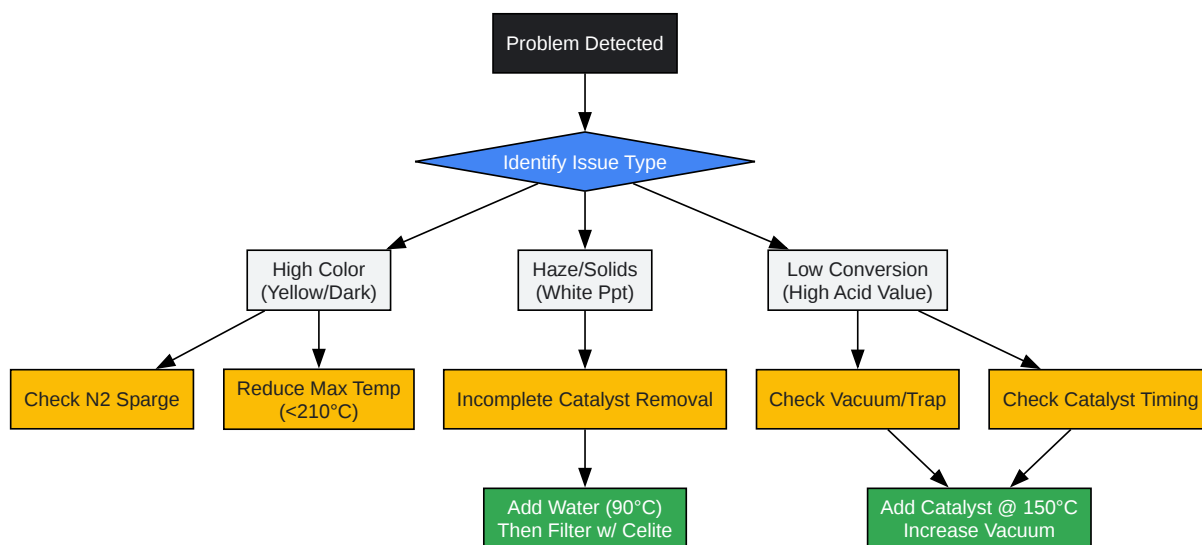


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Caption: Lewis acid catalytic cycle of Titanates. Note the red dashed line indicating catalyst deactivation by water if not continuously removed.

Diagram 2: Troubleshooting Decision Tree

A logic flow for operators facing process deviations.



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Caption: Diagnostic workflow for common DINA synthesis failures: Color degradation, Haze formation, and Low Yield.

Standard Operating Protocol (Titanate Method)

A self-validating protocol designed to minimize common errors.

Reagents:

- Azelaic Acid (Purity >98%)
- Isononanol (2.4 molar equivalents)
- Catalyst: Tetra-n-butyl titanate (TnBT) (0.1% wt of total mass)

Procedure:

- Charging: Load Azelaic Acid and Isononanol into the reactor. Start agitation and sparge (0.5 L/min).
- Drying (Validation Step): Heat to
. Hold for 30 mins to strip moisture. Checkpoint: Ensure distillate is clear.
- Catalyst Addition: Add TnBT (0.1% wt) carefully.
- Reaction: Ramp temperature to
over 1 hour.
 - Note: Water evolution will be vigorous. Monitor column head temperature to prevent alcohol loss.
- Vacuum Finishing: When Acid Value drops below 15, apply vacuum gradually to 50 mbar to drive reaction to completion (Target AV < 0.1).
- Catalyst Neutralization: Cool to
. Add 2% wt deionized water. Stir 20 mins. (Hydrolyzes TnBT to
).
- Filtration: Add 0.5% Celite or activated carbon. Filter hot.
- Stripping: Flash off excess isononanol under high vacuum (
).

References

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